

Cinnamyl isobutyrate stability under different storage conditions

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Compound of Interest

Compound Name: *Cinnamyl isobutyrate*

Cat. No.: B085773

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Technical Support Center: Cinnamyl Isobutyrate Stability

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of **cinnamyl isobutyrate** under various storage conditions. The information is presented in a question-and-answer format to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **cinnamyl isobutyrate**?

For optimal stability, **cinnamyl isobutyrate** should be stored in a cool, dry place, away from direct sunlight and heat sources.^[1] The recommended storage temperature is between 15°C and 30°C.^[2] It is also advised to keep the container tightly closed to prevent exposure to air and moisture.^[3]

Q2: What is the expected shelf life of **cinnamyl isobutyrate**?

When stored under recommended conditions, **cinnamyl isobutyrate** typically has a shelf life of 24 to 36 months. However, this can be influenced by the specific formulation and packaging. For critical applications, it is recommended to re-evaluate the material after the recommended shelf life.

Q3: How does temperature affect the stability of **cinnamyl isobutyrate**?

Elevated temperatures can accelerate the degradation of **cinnamyl isobutyrate**.^[1] As a general rule for chemical kinetics, reaction rates, including degradation, tend to double for every 10°C increase in temperature. Long-term exposure to high temperatures may lead to hydrolysis and oxidation, resulting in the formation of off-odors and a decrease in purity.

Q4: Is **cinnamyl isobutyrate** sensitive to light?

Yes, exposure to light, particularly UV light, can initiate photodegradation of **cinnamyl isobutyrate**.^[1] This can lead to the formation of undesirable byproducts and a change in the sensory profile. It is crucial to store the compound in opaque or amber containers to minimize light exposure.

Q5: What is the effect of pH on the stability of **cinnamyl isobutyrate**?

Cinnamyl isobutyrate, as an ester, is susceptible to hydrolysis, which is catalyzed by both acids and bases. The rate of hydrolysis is generally lowest in the neutral pH range (around pH 4-6) and increases significantly under strongly acidic or alkaline conditions.

Q6: What are the potential degradation products of **cinnamyl isobutyrate**?

Based on its chemical structure, the primary degradation pathways for **cinnamyl isobutyrate** are hydrolysis and oxidation.

- Hydrolysis: Will break the ester bond, yielding cinnamyl alcohol and isobutyric acid.
- Oxidation: The double bond in the cinnamyl group and the allylic position are susceptible to oxidation. This can lead to the formation of cinnamaldehyde, cinnamic acid, and various epoxides.^{[4][5]}

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Development of off-odors (e.g., sharp, acidic, or aldehydic notes)	Hydrolysis or oxidation of cinnamyl isobutyrate.	<ul style="list-style-type: none">- Verify the pH of the formulation. Adjust to a more neutral pH if possible.- Ensure the storage container is tightly sealed to prevent exposure to air and moisture.- Consider the use of antioxidants in the formulation.- Analyze the sample for the presence of cinnamyl alcohol, isobutyric acid, or cinnamaldehyde.
Discoloration of the product (e.g., yellowing)	Degradation of the cinnamyl moiety, potentially due to light exposure or oxidation.	<ul style="list-style-type: none">- Protect the product from light by using opaque or amber packaging.- Evaluate the need for a UV absorber in the formulation.- Perform a stability study under controlled light conditions to confirm photosensitivity.
Loss of fruity, sweet aroma	Decrease in the concentration of cinnamyl isobutyrate due to degradation.	<ul style="list-style-type: none">- Quantify the amount of cinnamyl isobutyrate in the sample using a suitable analytical method (e.g., GC-MS).- Review the storage conditions to ensure they are within the recommended range.- Conduct an accelerated stability study to predict the rate of degradation.
Phase separation or precipitation in liquid formulations	Formation of less soluble degradation products (e.g., cinnamic acid) or interaction with other formulation components.	<ul style="list-style-type: none">- Analyze the precipitate to identify its composition.- Evaluate the solubility of potential degradation products in the formulation matrix.

Adjust the formulation (e.g., pH, solvent system) to improve the solubility of all components.

Quantitative Data on Stability

The following tables provide illustrative data on the degradation of **cinnamyl isobutyrate** under forced degradation conditions. This data is intended for guidance and should be supplemented with experimental data for your specific formulation and storage conditions.

Table 1: Effect of Temperature on **Cinnamyl Isobutyrate** Stability (Illustrative Data)

Temperature	Storage Duration (Weeks)	Cinnamyl Isobutyrate Remaining (%)	Appearance
25°C	12	>99	Colorless liquid
40°C	12	95	Colorless liquid
60°C	12	80	Slight yellowing

Table 2: Effect of pH on **Cinnamyl Isobutyrate** Stability in an Aqueous/Ethanoic Solution at 40°C (Illustrative Data)

pH	Storage Duration (Weeks)	Cinnamyl Isobutyrate Remaining (%)	Key Degradation Products
2	4	70	Cinnamyl alcohol, Isobutyric acid
5	4	98	-
8	4	85	Cinnamyl alcohol, Isobutyric acid

Table 3: Effect of Light Exposure on **Cinnamyl Isobutyrate** Stability at 25°C (Illustrative Data)

Light Condition	Storage Duration (Hours)	Cinnamyl Isobutyrate Remaining (%)
Dark Control	24	>99
UV-A (365 nm)	24	90
Fluorescent Light	24	95

Experimental Protocols

Protocol 1: Forced Degradation Study (Hydrolysis)

Objective: To evaluate the stability of **cinnamyl isobutyrate** under acidic, neutral, and alkaline hydrolytic conditions.

Materials:

- **Cinnamyl isobutyrate**
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Purified water
- Acetonitrile (HPLC grade)
- pH meter
- Constant temperature bath or oven
- HPLC or GC system with a suitable detector (e.g., UV or MS)

Procedure:

- Sample Preparation: Prepare solutions of **cinnamyl isobutyrate** (e.g., 1 mg/mL) in a suitable solvent system (e.g., acetonitrile/water).
- Acid Hydrolysis: To one set of samples, add an equal volume of 0.1 N HCl. If no degradation is observed after a set time (e.g., 24 hours) at room temperature, repeat with 1 N HCl and/or heat (e.g., 60°C).
- Base Hydrolysis: To another set of samples, add an equal volume of 0.1 N NaOH. If no degradation is observed, repeat with 1 N NaOH and/or gentle heating.
- Neutral Hydrolysis: To a third set of samples, add an equal volume of purified water. Heat the samples (e.g., 60-80°C) to accelerate degradation.
- Time Points: Withdraw aliquots at appropriate time intervals (e.g., 0, 2, 4, 8, 24 hours).
- Neutralization: Neutralize the acidic and basic samples before analysis.
- Analysis: Analyze the samples using a validated stability-indicating analytical method to determine the concentration of **cinnamyl isobutyrate** and identify any degradation products.

Protocol 2: Photostability Study

Objective: To assess the impact of light exposure on the stability of **cinnamyl isobutyrate**.

Materials:

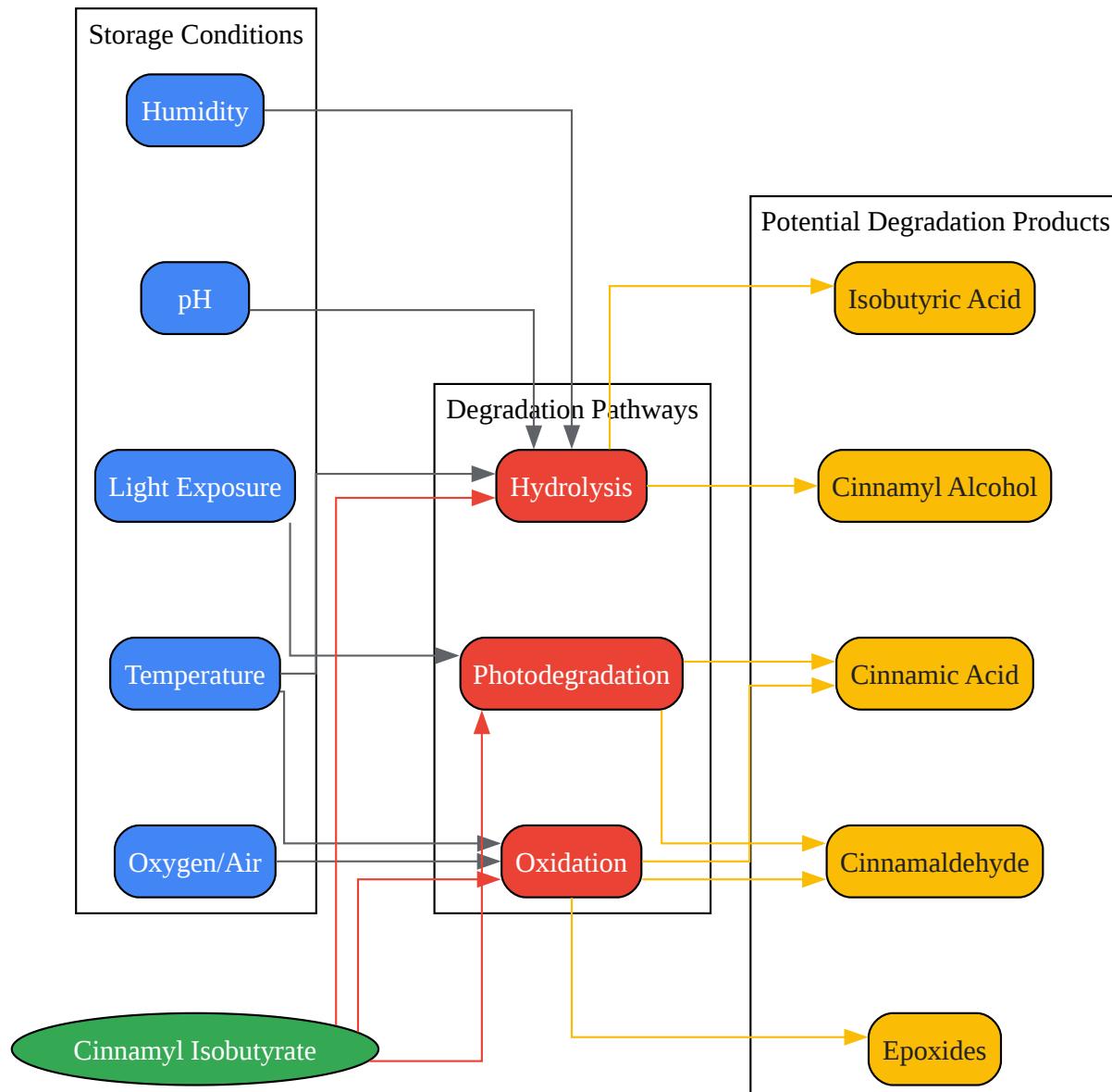
- **Cinnamyl isobutyrate** solution
- Clear and amber glass vials
- Photostability chamber with controlled light (UV and visible) and temperature output
- Aluminum foil

Procedure:

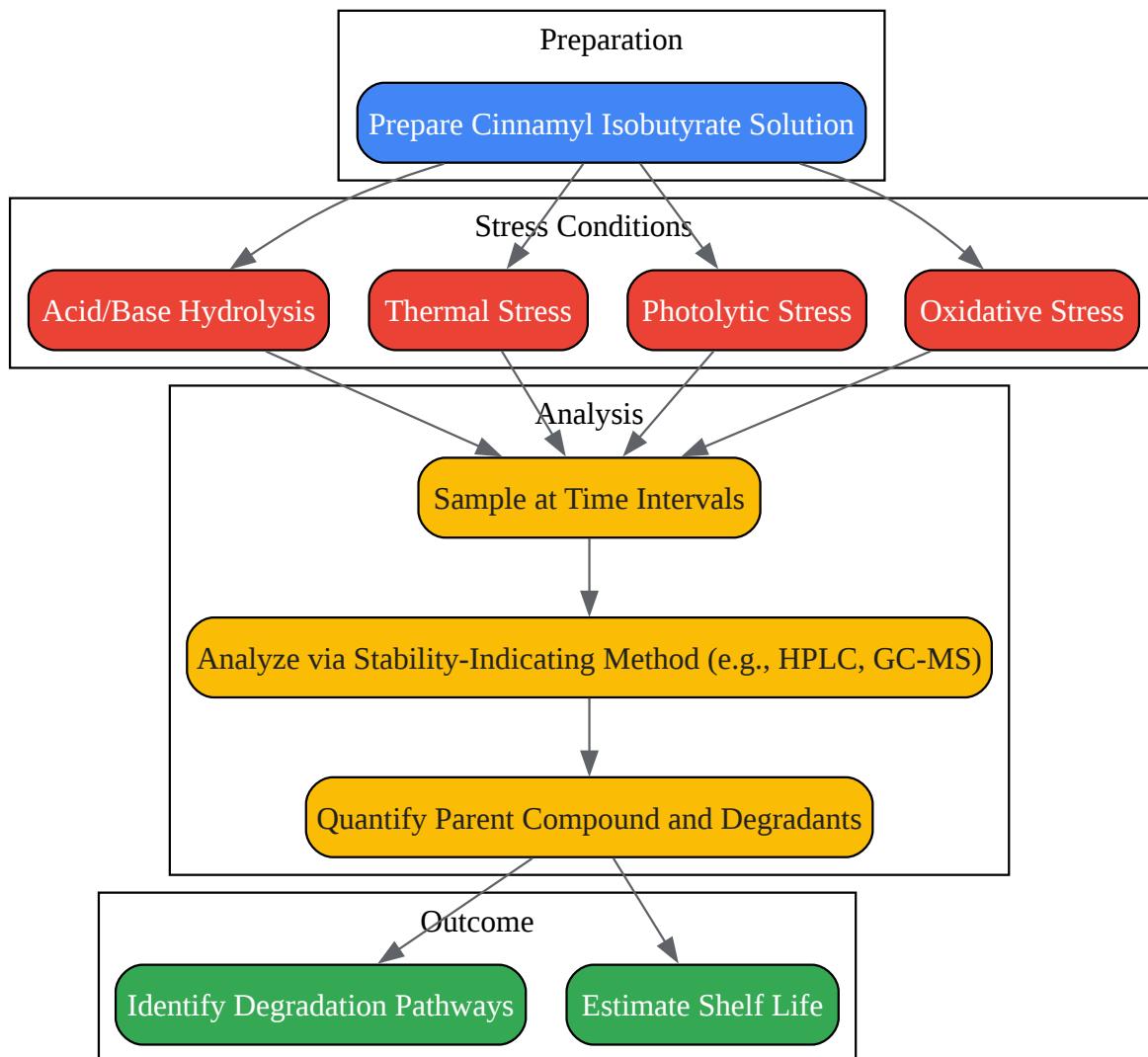
- Sample Preparation: Place the **cinnamyl isobutyrate** solution in both clear and amber glass vials.

- Dark Control: Wrap one set of clear and amber vials completely in aluminum foil to serve as dark controls.
- Light Exposure: Place the unwrapped vials and the dark controls in the photostability chamber. Expose the samples to a specified light intensity (e.g., according to ICH Q1B guidelines).
- Time Points: Withdraw samples at appropriate time intervals.
- Analysis: Analyze the samples for the content of **cinnamyl isobutyrate** and the formation of any photodegradants. Compare the results from the exposed samples to the dark controls.

Visualizations

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Caption: Factors influencing **cinnamyl isobutyrate** stability.



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Caption: Forced degradation experimental workflow.

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